

Quadranoside III: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *quadranoside III*

Cat. No.: *B2781449*

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Prepared for: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of **Quadranoside III**, a triterpene glucoside isolated from the seeds of *Combretum quadrangulare*. The information presented herein is compiled from publicly available scientific literature, with a focus on its chemical structure, properties, and biological activities.

Chemical Structure and Identification

Quadranoside III is a complex natural product belonging to the triterpene glycoside family. Its chemical identity has been established through spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

The definitive structure of **Quadranoside III** was reported in the *Journal of Natural Products* in 2000. While a 2D structural image is not available in the public domain, its chemical identifiers provide a precise description of its topology and stereochemistry.

Identifier	Value
Molecular Formula	C36H58O11[1]
InChI	InChI=1S/C36H58O11/c1-31(17-38)10-12-36(30(45)47-29-27(43)26(42)25(41)22(16-37)46-29)13-11-34(4)19(20(36)14-31)6-7-24-32(2)15-21(40)28(44)33(3,18-39)23(32)8-9-35(24,34)5/h6,20-29,37-44H,7-18H2,1-5H3/t20-,21+,22+,23+,24+,25+,26-,27+,28-,29-,31+,32-,33-,34+,35+,36-/m0/s1[1]
InChIKey	FZEKJLLBSCAOPU-ZIFCEQGUSA-N[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Quadranoside III** is presented in the table below. This data is essential for its handling, formulation, and analytical characterization.

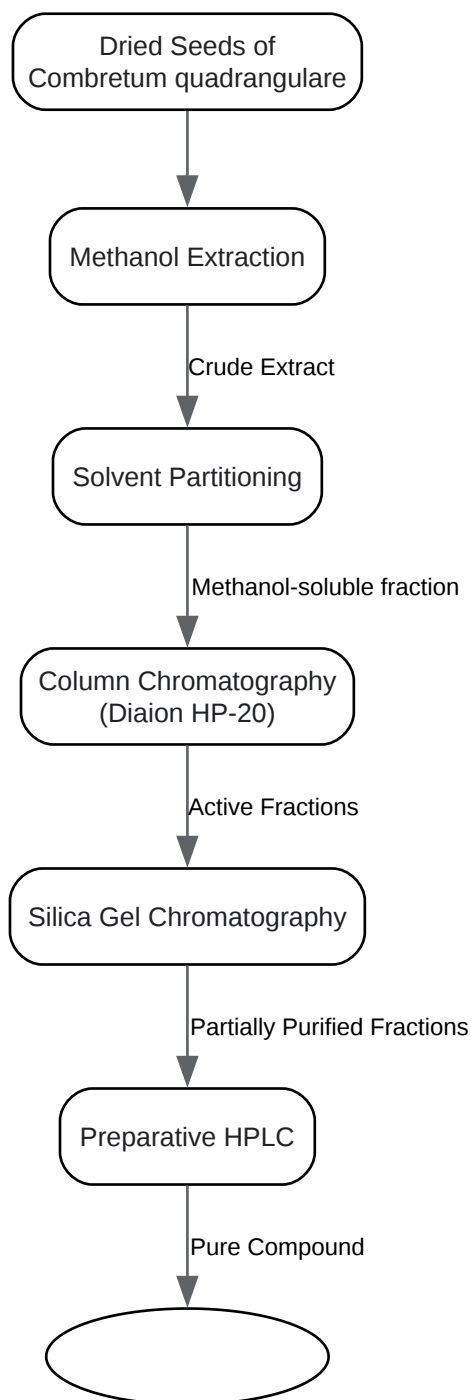
Property	Value	Source
Molecular Weight	666.8 g/mol	[1]
Exact Mass	666.397913 g/mol	[1]
Appearance	Not reported	-
Solubility	Soluble in Pyridine-d5 (for NMR)	[1]
Optical Rotation	Not publicly available	-

Experimental Protocols

The following sections detail the methodologies for the isolation of **Quadranoside III** and the assessment of its biological activity, as inferred from the primary literature.

Isolation and Purification of Quadranoside III

The isolation of **Quadranside III** from the seeds of *Combretum quadrangulare* is a multi-step process involving extraction and chromatography. The general workflow is depicted below.



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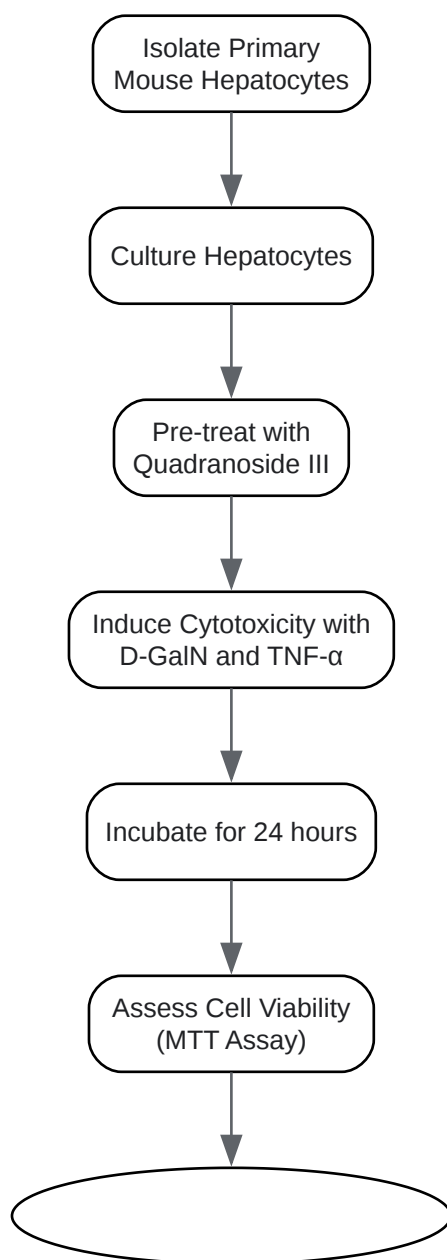
Figure 1: General workflow for the isolation of **Quadranside III**.

Detailed Steps:

- **Extraction:** The dried and powdered seeds of *Combretum quadrangulare* are subjected to exhaustive extraction with methanol at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude methanol extract.
- **Solvent Partitioning:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- **Column Chromatography:** The methanol-soluble fraction, which contains the triterpene glycosides, is subjected to column chromatography on a Diaion HP-20 resin, eluting with a gradient of methanol in water.
- **Silica Gel Chromatography:** Fractions containing compounds of interest are further purified by silica gel column chromatography using a gradient of chloroform and methanol.
- **Preparative High-Performance Liquid Chromatography (HPLC):** The final purification of **Quadranoside III** is achieved by preparative reverse-phase HPLC to yield the pure compound.

Hepatoprotective Activity Assay

The potential of **Quadranoside III** to protect liver cells from damage was assessed using an in-vitro model of D-galactosamine (D-GalN) and Tumor Necrosis Factor-alpha (TNF- α)-induced cytotoxicity in primary cultured mouse hepatocytes.



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Figure 2: Experimental workflow for the hepatoprotective assay.

Protocol:

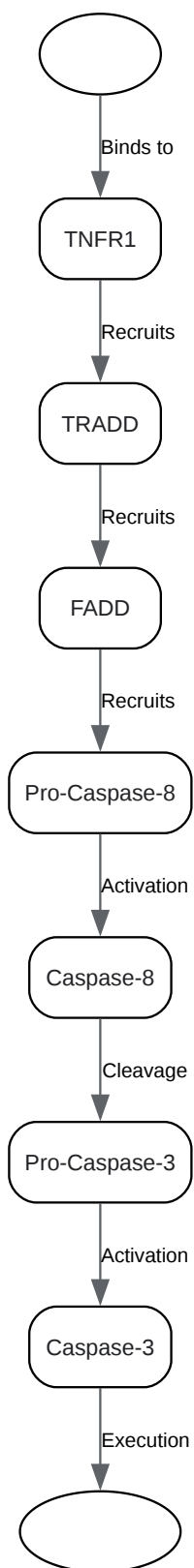
- Hepatocyte Isolation and Culture: Primary hepatocytes are isolated from mice and cultured in appropriate media.

- **Treatment:** The cultured hepatocytes are pre-treated with varying concentrations of **Quadranoside III** for a specified period.
- **Induction of Cytotoxicity:** Following pre-treatment, the cells are exposed to a combination of D-galactosamine and TNF- α to induce apoptosis.
- **Incubation:** The treated cells are incubated for 24 hours.
- **Assessment of Cell Viability:** Cell viability is determined using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay, which measures the metabolic activity of viable cells.
- **Data Analysis:** The percentage of cell protection is calculated by comparing the viability of cells treated with **Quadranoside III** to that of untreated control cells and cells treated with D-GalN/TNF- α alone.

Biological Activity and Signaling Pathways

The primary biological activity investigated for **Quadranoside III** is its potential hepatoprotective effect. The study that first described this compound reported that among the five new quadranosides isolated (I-V), compounds I, II, and V showed significant hepatoprotective effects against D-galactosamine (D-GalN)/TNF- α -induced cell death in primary cultured mouse hepatocytes. This suggests that **Quadranoside III** did not exhibit significant activity in this particular assay.

The mechanism of D-GalN/TNF- α -induced hepatotoxicity involves the activation of the extrinsic apoptosis pathway. A simplified representation of this signaling cascade is provided below.



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Figure 3: Simplified signaling pathway of TNF- α -induced apoptosis.

Conclusion

Quadranoside III is a well-characterized triterpene glycoside from *Combretum quadrangulare*. While its chemical structure and properties have been defined, initial biological screening for hepatoprotective activity did not show significant effects in the D-galactosamine/TNF- α -induced cytotoxicity model. Further research may be warranted to explore other potential biological activities of this complex natural product. This technical guide provides a foundational resource for scientists interested in the study of **Quadranoside III** and related compounds.

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References

- 1. spectrabase.com [spectrabase.com]
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